"application of Creatine citrate in mitochondrial function assays"

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Compound of Interest

Compound Name:	*Creatine citrate*
CAS No.:	*177024-62-3*
Cat. No.:	*B069006*

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Application of Creatine Citrate in Mitochondrial Function Assays

For Researchers, Scientists, and Drug Development Professionals

Introduction

Creatine, a naturally occurring nitrogenous organic acid, plays a pivotal role in cellular energy homeostasis, particularly in tissues with high and fluctuating energy demands such as skeletal muscle and the brain. The creatine kinase (CK)/phosphocreatine (PCr) system acts as a temporal and spatial energy buffer, rapidly regenerating adenosine triphosphate (ATP) from adenosine diphosphate (ADP).[1][2] Mitochondrial creatine kinase (mtCK) is functionally coupled to oxidative phosphorylation, directly utilizing newly synthesized mitochondrial ATP to generate PCr, which is then shuttled to cytosolic sites of ATP utilization.[3] This intricate mechanism, often referred to as the "creatine phosphate shuttle," is crucial for maintaining cellular bioenergetics.

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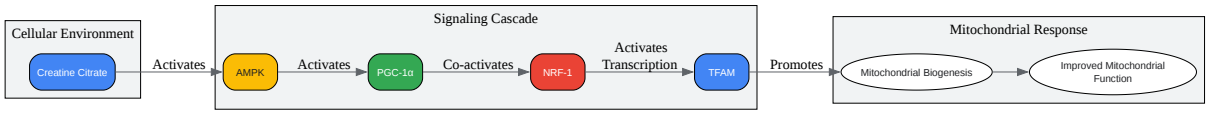
Creatine supplementation, often in the form of creatine monohydrate or **creatine citrate**, has been shown to enhance mitochondrial function through various mechanisms. These include increasing the availability of high-energy phosphates, stimulating mitochondrial biogenesis, attenuating oxidative stress, and stabilizing mitochondrial membranes.[1][3] Consequently, the application of **creatine citrate** in mitochondrial function assays is of significant interest for studying cellular metabolism, mitochondrial diseases, and the efficacy of therapeutic interventions targeting mitochondrial dysfunction.

These application notes provide detailed protocols for key mitochondrial function assays—Oxygen Consumption Rate (OCR), Mitochondrial Membrane Potential (ΔΨm), and ATP Production—incorporating the use of **Creatine Citrate**.

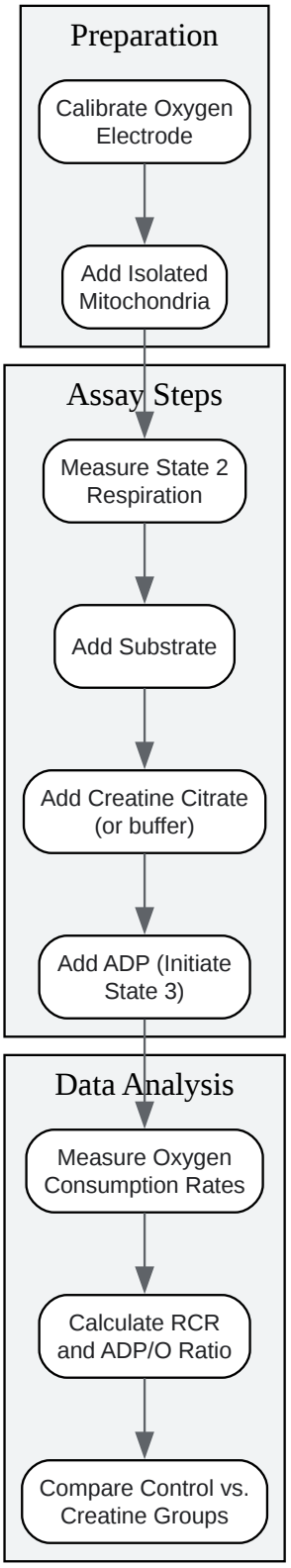
Key Signaling Pathways

Creatine supplementation has been demonstrated to activate key signaling pathways involved in mitochondrial biogenesis, the process of generating new mitochondria. A central player in this pathway is the peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1α), a master regulator of mitochondrial gene expression.

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